

# physical and chemical properties of 4-amino-2,3,5-trimethylphenol

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## Compound of Interest

Compound Name: 4-amino-2,3,5-trimethylphenol

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## An In-depth Technical Guide to 4-amino-2,3,5-trimethylphenol For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of **4-amino-2,3,5-trimethylphenol**. The information is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

## Core Properties of 4-amino-2,3,5-trimethylphenol

**4-amino-2,3,5-trimethylphenol** is a polysubstituted aminophenol with the chemical formula C<sub>9</sub>H<sub>13</sub>NO.<sup>[1]</sup> Its structure, featuring a hydroxyl group and an amino group on a trimethylated benzene ring, makes it a valuable intermediate in organic synthesis.

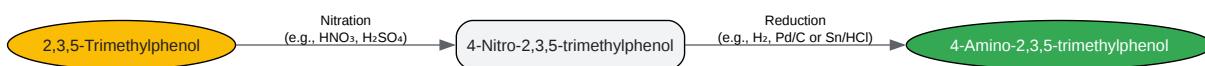
## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-amino-2,3,5-trimethylphenol** is presented in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO	[1]
Molecular Weight	151.21 g/mol	[1]
Melting Point	152-153 °C	
Boiling Point	306.2 ± 30.0 °C (Predicted)	
Density	1.088 ± 0.06 g/cm <sup>3</sup> (Predicted)	
pKa	10.82 ± 0.28 (Predicted)	
Appearance	Not explicitly stated, but likely a solid at room temperature given the melting point.	
Solubility	While specific quantitative data is limited, its precursor, 2,3,5-trimethylphenol, is soluble in alcohol and dimethyl sulfoxide (DMSO), with a water solubility of 762 mg/L at 25°C. The presence of the polar amino and hydroxyl groups in 4-amino-2,3,5-trimethylphenol would likely increase its polarity and may affect its solubility profile.	[2]

## Synthesis of 4-amino-2,3,5-trimethylphenol

The primary synthetic route to **4-amino-2,3,5-trimethylphenol** involves a two-step process starting from 2,3,5-trimethylphenol: nitration followed by reduction.



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Caption: Synthetic pathway of **4-amino-2,3,5-trimethylphenol**.

## Experimental Protocol: Synthesis

The following is a representative experimental protocol for the synthesis of **4-amino-2,3,5-trimethylphenol**.

### Step 1: Nitration of 2,3,5-trimethylphenol

- Reaction Setup: In a three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 2,3,5-trimethylphenol in a suitable solvent such as glacial acetic acid.
- Cooling: Cool the solution to 0-5 °C in an ice bath.
- Addition of Nitrating Agent: Slowly add a nitrating mixture (e.g., a mixture of concentrated nitric acid and concentrated sulfuric acid) dropwise to the cooled solution while maintaining the temperature below 10 °C.
- Reaction: After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time (e.g., 2-4 hours) to ensure complete nitration.
- Work-up: Pour the reaction mixture into ice-water to precipitate the product, 4-nitro-2,3,5-trimethylphenol.
- Purification: Collect the precipitate by filtration, wash with cold water until the washings are neutral, and dry. The crude product can be further purified by recrystallization from a suitable solvent like ethanol.

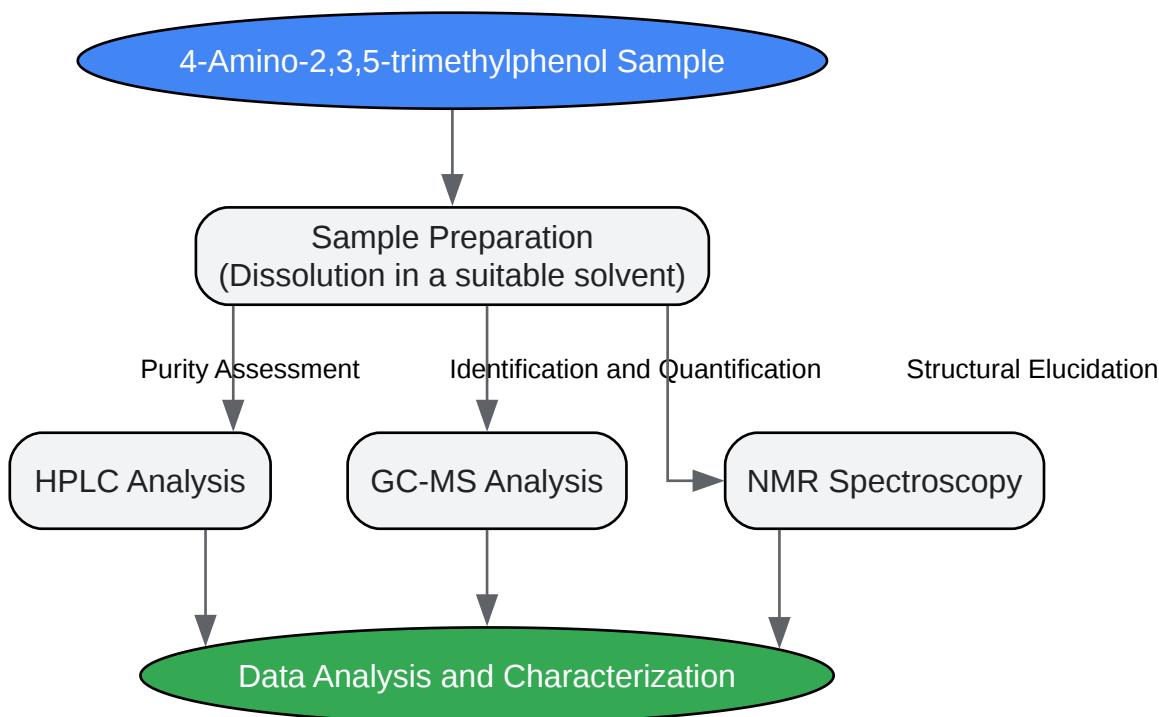
### Step 2: Reduction of 4-nitro-2,3,5-trimethylphenol

- Reaction Setup: In a round-bottom flask, suspend the synthesized 4-nitro-2,3,5-trimethylphenol in a suitable solvent such as ethanol or acetic acid.
- Addition of Reducing Agent: Add a reducing agent. Common methods include:

- Catalytic Hydrogenation: Use a catalyst such as palladium on carbon (Pd/C) and subject the mixture to a hydrogen atmosphere.
- Metal/Acid Reduction: Add a metal such as tin (Sn) or iron (Fe) followed by the slow addition of a strong acid like hydrochloric acid (HCl).
- Reaction: Stir the mixture at room temperature or with gentle heating until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Work-up:
  - For catalytic hydrogenation, filter off the catalyst.
  - For metal/acid reduction, neutralize the excess acid with a base (e.g., NaOH or NaHCO<sub>3</sub>) and extract the product with an organic solvent.
- Purification: Remove the solvent under reduced pressure. The crude **4-amino-2,3,5-trimethylphenol** can be purified by recrystallization.

## Analytical Methodologies

The purity and identity of **4-amino-2,3,5-trimethylphenol** are typically assessed using chromatographic and spectroscopic techniques.



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Caption: General workflow for the analysis of **4-amino-2,3,5-trimethylphenol**.

## High-Performance Liquid Chromatography (HPLC)

HPLC is a common technique for assessing the purity of **4-amino-2,3,5-trimethylphenol**.

- Column: A reversed-phase C18 column is typically suitable.
- Mobile Phase: A gradient or isocratic mixture of a buffered aqueous solution (e.g., phosphate buffer) and an organic solvent like acetonitrile or methanol. The pH of the mobile phase can be adjusted to control the ionization of the amino and hydroxyl groups, thereby influencing retention time.
- Detector: A UV detector set at a wavelength where the compound exhibits strong absorbance.
- Temperature: The column is usually maintained at a constant temperature to ensure reproducible results.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used for the identification and quantification of **4-amino-2,3,5-trimethylphenol**.

- Column: A capillary column with a non-polar or medium-polarity stationary phase is generally used.
- Carrier Gas: Helium or hydrogen is typically used as the carrier gas.
- Injection: A split/splitless injector is commonly employed.
- Temperature Program: A temperature gradient is used to ensure good separation of the analyte from any impurities.
- Detector: A mass spectrometer provides both qualitative (mass spectrum) and quantitative (peak area) data.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are essential for the structural elucidation and confirmation of the identity of **4-amino-2,3,5-trimethylphenol**. The spectra would show characteristic signals for the aromatic protons, the methyl groups, and the protons of the amino and hydroxyl groups.

## Applications in Drug Development and Research

**4-amino-2,3,5-trimethylphenol** serves as a key building block in the synthesis of more complex molecules with potential therapeutic applications.

- Synthesis of SUN N8075: It is a crucial reactant in the synthesis of SUN N8075, a compound that has been investigated as a dual sodium and calcium channel blocker with antioxidant properties.[3]
- Precursor to Tocopheramine Analogues: This compound is also utilized as a precursor in the synthesis of tocopheramine analogues. Tocopheramines, which are amino analogues of tocopherols (vitamin E), are of interest for their potent antioxidant and potential anti-cancer activities.[3]

The presence of reactive amino and hydroxyl groups, along with the specific substitution pattern on the aromatic ring, makes **4-amino-2,3,5-trimethylphenol** a versatile intermediate for the development of novel pharmaceutical agents.

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- To cite this document: BenchChem. [physical and chemical properties of 4-amino-2,3,5-trimethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b046268#physical-and-chemical-properties-of-4-amino-2-3-5-trimethylphenol>

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